

An In-depth Technical Guide to the Solubility of Trimethylcyclohexanol in Organic Solvents

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Compound of Interest

Compound Name: *Trimethylcyclohexanol*

Cat. No.: *B073185*

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This technical guide provides a comprehensive overview of the solubility of **trimethylcyclohexanol** in a range of common organic solvents. Understanding the solubility of this compound is critical for its application in various fields, including fragrance formulation, pharmaceutical synthesis, and materials science. This document presents quantitative solubility data, details established experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of 3,3,5-trimethylcyclohexanol was determined in various organic solvents at 25°C. The data reveals a high solubility in polar protic and aprotic solvents, with lower solubility in non-polar solvents. This is consistent with the presence of a hydroxyl group, which allows for hydrogen bonding with polar solvent molecules.^[1] The bulky trimethylcyclohexyl group contributes to its solubility in less polar environments as well.^[1]

The following table summarizes the quantitative solubility of 3,3,5-trimethylcyclohexanol in several organic solvents:

Solvent	Solvent Type	Solubility (g/L) at 25°C
Methanol	Polar Protic	1916.0
Ethanol	Polar Protic	1606.27
n-Propanol	Polar Protic	1258.18
Isopropanol	Polar Protic	1190.05
n-Butanol	Polar Protic	1103.44
Isobutanol	Polar Protic	814.87
Acetone	Polar Aprotic	829.29
Ethyl Acetate	Polar Aprotic	700.78
Methyl Acetate	Polar Aprotic	649.65
Acetonitrile	Polar Aprotic	710.17
1,4-Dioxane	Polar Aprotic	1347.99
N,N-Dimethylformamide (DMF)	Polar Aprotic	417.41
Toluene	Non-Polar	239.29
Water	Polar Protic	3.82

Data sourced from a comprehensive compilation of chemical properties.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The "shake-flask" method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound in a given solvent. This method involves saturating a solvent with the solute and then quantifying the concentration of the dissolved solute.

2.1. The Shake-Flask Method

This protocol outlines the steps for determining the solubility of **trimethylcyclohexanol** in an organic solvent using the shake-flask method followed by quantification using gas chromatography (GC).

Materials:

- **3,3,5-Trimethylcyclohexanol** (high purity)
- Selected organic solvent (analytical grade)
- Glass flasks with airtight stoppers
- Thermostatically controlled orbital shaker or water bath
- Analytical balance
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- Gas chromatograph with a Flame Ionization Detector (GC-FID)

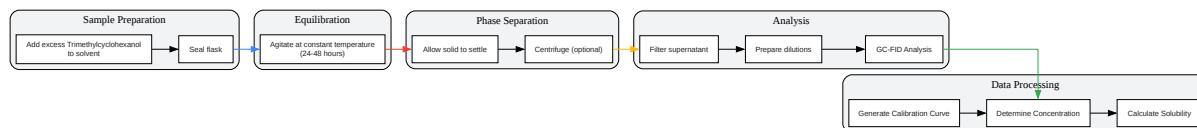
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **3,3,5-Trimethylcyclohexanol** to a glass flask containing a known volume of the organic solvent. The presence of undissolved solid is necessary to ensure that the solution reaches saturation.
 - Seal the flask tightly to prevent solvent evaporation.
- Equilibration:
 - Place the flask in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25°C).

- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle.
 - To ensure complete removal of solid particles, the supernatant can be centrifuged at the same constant temperature.
- Sampling:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the sample through a syringe filter to remove any remaining microscopic solid particles.
- Quantification by Gas Chromatography (GC):
 - Prepare a series of standard solutions of **3,3,5-trimethylcyclohexanol** of known concentrations in the same organic solvent.
 - Analyze the standard solutions using GC-FID to generate a calibration curve (peak area vs. concentration).
 - Inject a known volume of the filtered saturated sample solution into the GC-FID system.
 - Determine the concentration of **trimethylcyclohexanol** in the sample by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - The solubility is reported as the concentration determined from the GC analysis, typically in g/L or mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the key stages of the experimental workflow for determining the solubility of **trimethylcyclohexanol** using the shake-flask method and GC analysis.



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Caption: Experimental workflow for solubility determination.

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References

- 1. 3,3,5-TRIMETHYLCYCLOHEXANOL - Prasol Chemicals Limited [prasolchem.com]
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